

Spectroscopic Profile of 2,7-Dimethoxynaphthalene: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dimethoxynaphthalene

Cat. No.: B1218487

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This guide provides an in-depth overview of the spectroscopic data for **2,7-Dimethoxynaphthalene**, a key aromatic compound utilized in various research and development applications, including materials science and drug discovery. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique used to determine the molecular structure of a material. The following tables summarize the ^1H and ^{13}C NMR data for **2,7-Dimethoxynaphthalene**, providing insights into its proton and carbon framework.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum reveals the electronic environment of the hydrogen atoms in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.66	d	2H	H-4, H-5
7.08	d	2H	H-1, H-8
6.94	dd	2H	H-3, H-6
3.91	s	6H	-OCH ₃

d = doublet, dd = doublet of doublets, s = singlet

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.[1]

Chemical Shift (δ) ppm	Assignment
157.5	C-2, C-7
136.2	C-9, C-10
129.0	C-4, C-5
124.1	C-1, C-8
115.8	C-3, C-6
105.7	C-OCH ₃
55.3	-OCH ₃

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

IR Spectroscopic Data

The table below lists the characteristic absorption bands observed in the IR spectrum of **2,7-Dimethoxynaphthalene**.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050-2950	Medium	C-H stretch (aromatic and methyl)
1625	Strong	C=C stretch (aromatic)
1510	Strong	C=C stretch (aromatic)
1250	Strong	C-O stretch (asymmetric)
1030	Strong	C-O stretch (symmetric)
830	Strong	C-H bend (out-of-plane)

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. The mass spectrum of **2,7-Dimethoxynaphthalene** provides information about its molecular weight and fragmentation pattern.

Mass Spectrometry Data

The major peaks in the electron ionization (EI) mass spectrum are presented below.

m/z	Relative Intensity (%)	Assignment
188.22	100	[M] ⁺ (Molecular Ion)
173.19	80	[M-CH ₃] ⁺
145.16	40	[M-CH ₃ -CO] ⁺
115.12	30	[C ₉ H ₇] ⁺

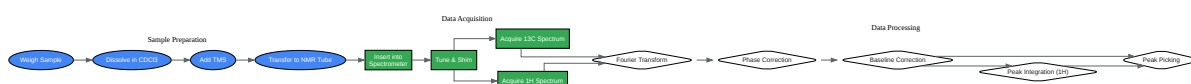
Experimental Protocols

The following sections describe the methodologies used to acquire the spectroscopic data presented above.

NMR Spectroscopy Protocol

A sample of **2,7-Dimethoxynaphthalene** was dissolved in deuterated chloroform (CDCl_3). Both ^1H and ^{13}C NMR spectra were recorded on a 400 MHz NMR spectrometer.[1][2]

Tetramethylsilane (TMS) was used as an internal standard for chemical shift referencing (0.00 ppm).

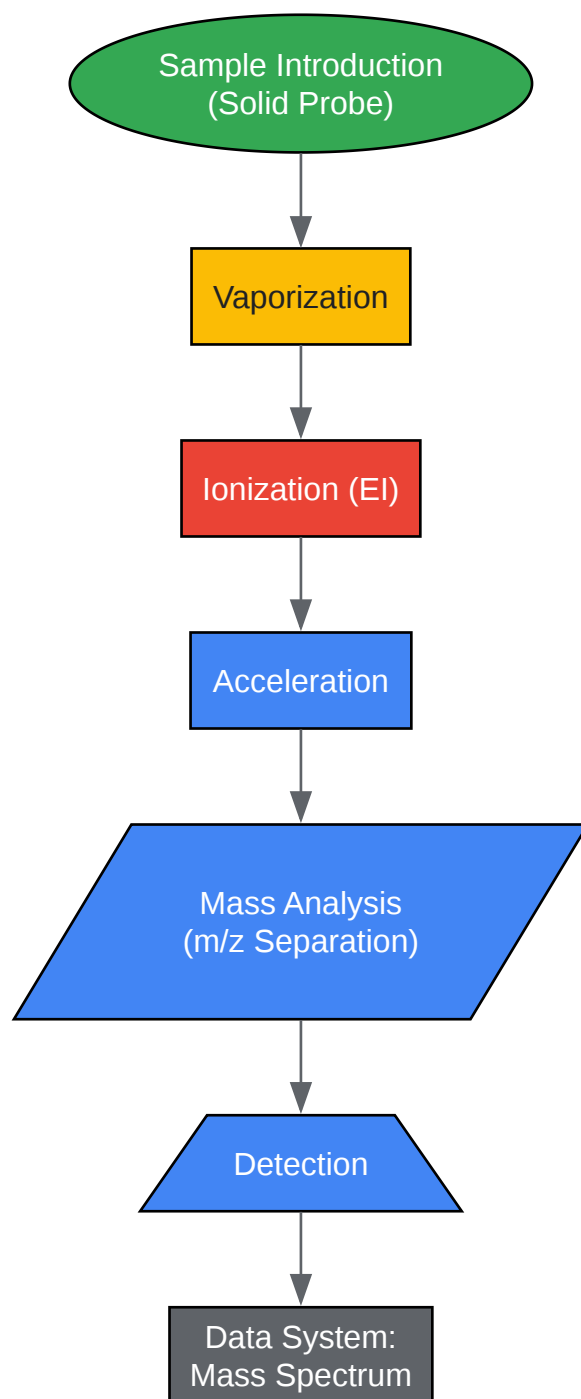
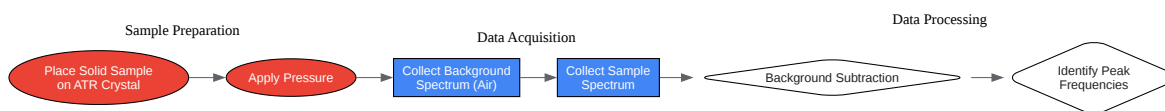


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NMR Experimental Workflow

IR Spectroscopy Protocol

The IR spectrum was obtained using a Bruker Tensor 27 FT-IR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.[3] A small amount of the solid **2,7-Dimethoxynaphthalene** sample was placed directly onto the ATR crystal, and pressure was applied to ensure good contact. The spectrum was recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.



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References

- 1. 2,7-Dimethoxynaphthalene(3469-26-9) ¹³C NMR spectrum [chemicalbook.com]
- 2. 2,7-Dimethoxynaphthalene(3469-26-9) ¹H NMR [m.chemicalbook.com]
- 3. 2,7-Dimethoxynaphthalene | C₁₂H₁₂O₂ | CID 77021 - PubChem [pubchem.ncbi.nlm.nih.gov]
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